


```
graph TD; subgraph Macrophage_Preparation [Macrophage Preparation]; A[ ] --> B[ ]; B --> C[ ]; end; subgraph Experiment [Experiment]; C --> D[ ]; D --> E[ ]; end; E --> F[Analysis]; F --> G[Collect Supernatant & Lysates]; G --> H[Gene Expression (qPCR)]; G --> I[Protein Expression (Western Blot)];
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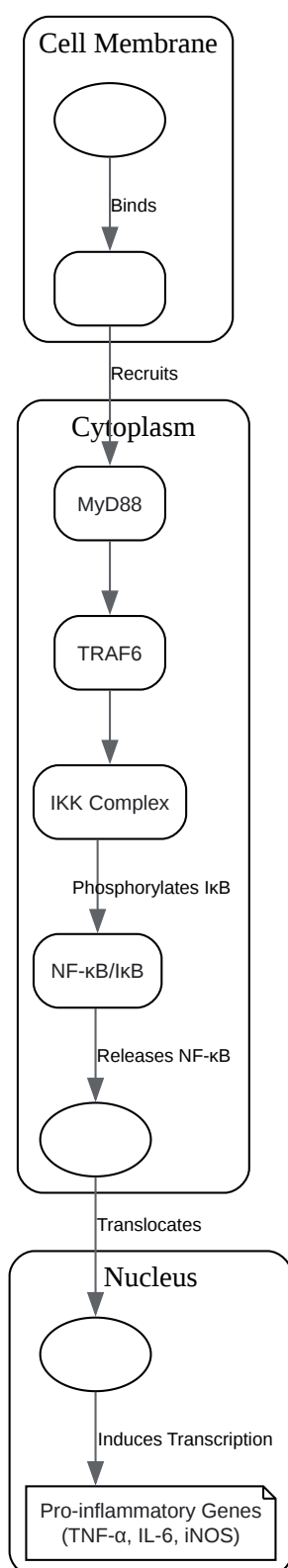
The flowchart illustrates the experimental workflow for studying macrophage responses to LPS. It is divided into three main sections: Macrophage Preparation, Experiment, and Analysis. The Macrophage Preparation section includes three sequential steps. The Experiment section includes two sequential steps. The Analysis section begins with 'Collect Supernatant & Lysates', which then branches into 'Gene Expression (qPCR)' and 'Protein Expression (Western Blot)'. The flowchart uses rounded rectangular boxes for steps and arrows to indicate the sequence of the process.

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Caption: Workflow for in vitro macrophage activation.

LPS-Induced M1 Macrophage Activation Signaling Pathway

LPS primarily signals through Toll-like receptor 4 (TLR4), leading to the activation of downstream pathways that result in the production of pro-inflammatory cytokines and other M1 markers.[3]

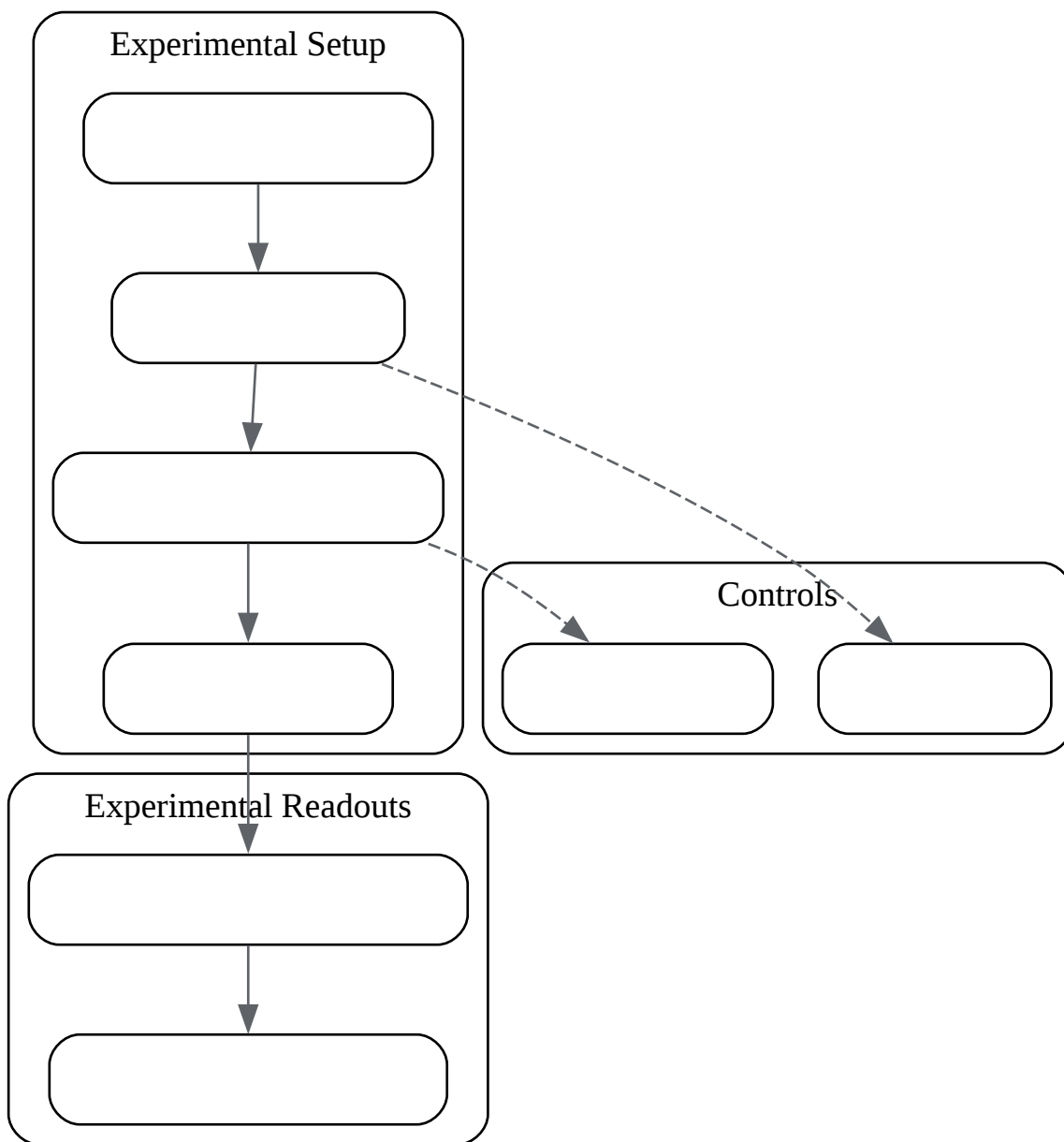


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Caption: Simplified LPS/TLR4 signaling pathway.

Logical Relationship of Experimental Design

The following diagram outlines the logical flow and key decision points in designing a macrophage activation study.



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Caption: Logical flow for designing the experiment.

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